

Technical Guide: (2S)-N,N-dimethylpyrrolidine-2-carboxamide (CAS 29802-22-0)

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Compound of Interest

Compound Name: (2S)-N,N-dimethylpyrrolidine-2-carboxamide

Cat. No.: B555227

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Introduction

(2S)-N,N-dimethylpyrrolidine-2-carboxamide, also known by synonyms such as H-Pro-NMe₂ and L-Proline-N,N-dimethylamide, is a chiral derivative of the amino acid L-proline. Its structure, featuring a pyrrolidine ring with a dimethylcarboxamide group at the 2-position, makes it a valuable building block in medicinal chemistry and a subject of interest for various biological applications. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and known biological context, presenting data in a structured format for easy reference and comparison.

Physicochemical Properties

A summary of the key physicochemical properties of **(2S)-N,N-dimethylpyrrolidine-2-carboxamide** is presented in the table below. These properties are crucial for its handling, formulation, and application in experimental settings.

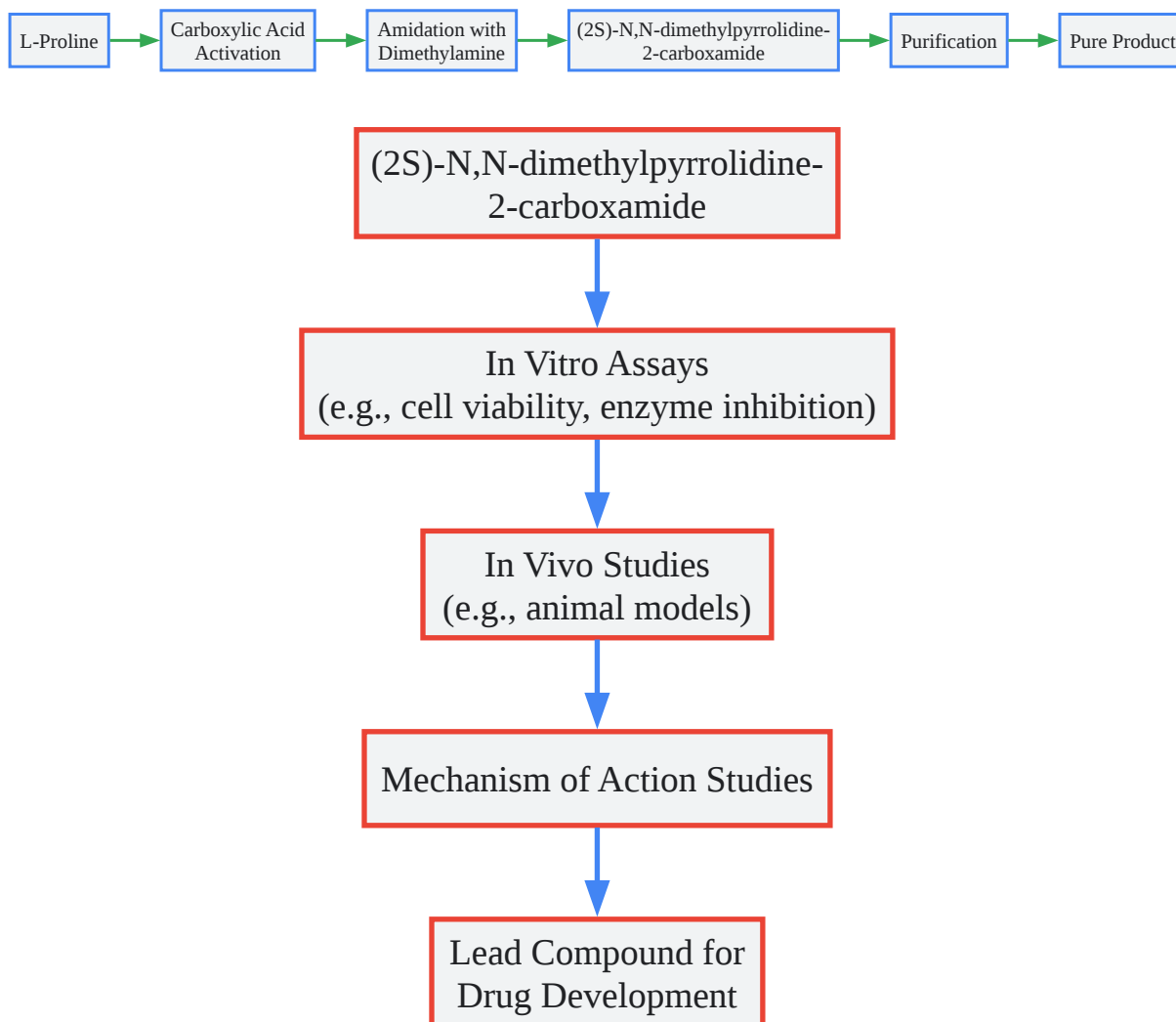
Property	Value	Reference
CAS Number	29802-22-0	
Molecular Formula	C ₇ H ₁₄ N ₂ O	[1]
Molecular Weight	142.20 g/mol	[1]
Appearance	Colorless liquid (reported by some suppliers)	
Boiling Point	250.2 °C at 760 mmHg (Predicted)	
Melting Point	Not available (often cited as N/A)	
Density	1.017 g/cm ³ (Predicted)	
Solubility	Soluble in polar solvents.	
pKa (Predicted)	9.18 ± 0.10	
LogP (Predicted)	-0.3	[1]
SMILES	CN(C)C(=O)[C@@H]1CCCN1	[1]
InChI	InChI=1S/C7H14N2O/c1-9(2)7(10)6-4-3-5-8-6/h6,8H,3-5H2,1-2H3/t6-/m0/s1	[1]

Synthesis and Purification

The primary route for the synthesis of **(2S)-N,N-dimethylpyrrolidine-2-carboxamide** involves the amidation of L-proline with dimethylamine. This can be achieved through various methods, often requiring activation of the carboxylic acid group of proline.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **(2S)-N,N-dimethylpyrrolidine-2-carboxamide** from L-proline.



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References

- 1. (2S)-N,N-dimethylpyrrolidine-2-carboxamide | C₇H₁₄N₂O | CID 7408249 - PubChem [pubchem.ncbi.nlm.nih.gov]
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